

Cross-Reactivity Profiling of (+)-4-(3-Piperidinyl)-1H-indole against other GPCRs

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Compound of Interest

Compound Name: (+)-4-(3-Piperidinyl)-1H-indole

CAS No.: 87584-71-2

Cat. No.: B12708444

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Executive Summary

This guide outlines the cross-reactivity profiling of **(+)-4-(3-Piperidinyl)-1H-indole**, a privileged scaffold primarily recognized for its utility in developing selective 5-HT_{2C} receptor agonists. Structurally related to the clinical candidate Vabicaserin (SCA-136), this chemical series is designed to target the serotonin 5-HT_{2C} receptor for indications such as obesity and schizophrenia while avoiding the safety liabilities associated with related subtypes.

The Critical Challenge: The 5-HT₂ receptor subfamily (2A, 2B, 2C) shares high sequence homology (~80%) within the transmembrane binding pocket.

- Target: 5-HT_{2C} (Therapeutic efficacy).[1]
- Risk A: 5-HT_{2A} (Hallucinogenic potential).[2]
- Risk B: 5-HT_{2B} (Valvulopathy/Cardiac fibrosis).

This guide compares the profiling performance of the (+)-enantiomer scaffold against the clinical gold standard (Lorcaserin) and a non-selective reference (mCPP), establishing a robust

protocol for validating selectivity.

Compound Profile & Mechanism[1][3][4]

(+)-4-(3-Piperidinyl)-1H-indole acts as a conformationally restricted tryptamine analog. Unlike flexible tryptamines, the piperidine ring constrains the nitrogen distance, theoretically improving subtype selectivity.

- Primary Mechanism: Orthosteric activation of the 5-HT_{2C} receptor coupled to G_{q/11} proteins.
IP₃ + DAG
Intracellular Calcium Release.
- Signaling Outcome: Hydrolysis of PIP₂
- Therapeutic Goal: Modulation of POMC neurons (satiety) or mesolimbic dopamine release (antipsychotic effect) without triggering 5-HT_{2A}-mediated hallucinations or 5-HT_{2B}-mediated fibroblast proliferation.

Comparative Performance Analysis

The following data compares the representative binding and functional profile of the subject scaffold against industry standards.

Table 1: Representative Binding Affinity (K_i) and Functional Potency (EC₅₀)

Feature	(+)-4-(3-Piperidinyl)-1H-indole	Lorcaserin (Comparator)	mCPP (Negative Control)
Role	Subject Scaffold	Selective Standard	Non-Selective Reference
5-HT2C Affinity (Ki)	~15 - 40 nM	~15 nM	~30 nM
5-HT2C Function (EC50)	~25 nM (Full Agonist)	~40 nM (Full Agonist)	~50 nM (Partial Agonist)
5-HT2A Affinity (Ki)	~200 nM	~1500 nM	~40 nM
5-HT2A Selectivity	~10-fold (Moderate Risk)	>100-fold (Safe)	~1-fold (High Risk)
5-HT2B Affinity (Ki)	~150 nM	~950 nM	~10 nM
5-HT2B Function	Partial Agonist (Risk)	Antagonist/Weak Partial	Full Agonist (Toxic)
Key Liability	Moderate 2A/2B overlap	Low	High (Hallucinogenic/Cardiac)

“

*Expert Insight: While the **(+)-4-(3-Piperidinyl)-1H-indole** scaffold shows high affinity for 5-HT2C, it often lacks the extreme selectivity of optimized drugs like Lorcaserin. The critical differentiator is Functional Selectivity. A compound may bind to 5-HT2B (low Ki) but act as an antagonist (safe), whereas mCPP binds and activates (unsafe).*

Critical Cross-Reactivity Concerns

When profiling this scaffold, three specific "Off-Target" pathways must be interrogated.

A. The 5-HT_{2B} Valvulopathy Trap

Chronic activation of 5-HT_{2B} receptors on heart valves leads to mitogenic signaling (via ERK pathways), causing valvular heart disease (e.g., Fen-Phen).

- Requirement: The subject compound must show $E_{max} < 15\%$ at 5-HT_{2B} relative to 5-HT (Serotonin) to be considered safe.
- Observation: Unsubstituted piperidinyl-indoles often retain partial agonism at 2B. Bulky substituents (e.g., 7-carbonitrile in Vabicaserin) are usually required to sterically clash with the 2B pocket and enforce antagonism.

B. The 5-HT_{2A} Hallucinogenic Liability

Activation of cortical 5-HT_{2A} receptors drives hallucinogenesis.

- Requirement: A selectivity window of >50-fold (K_i) is preferred.
- Observation: The (+)-isomer often shows tighter binding to 2A than the (-)-isomer in this chemical series, necessitating rigorous behavioral screening (e.g., Head Twitch Response) if in vitro margins are narrow.

C. Dopaminergic Cross-Talk

Unlike simple tryptamines, the piperidine moiety can mimic the pharmacophore of dopamine D₂/D₄ ligands.

- Check: Screen against D_{2L} and D₄ receptors.
- Impact: Off-target D₂ antagonism can cause extrapyramidal symptoms (EPS), negating the benefits of the 5-HT_{2C} profile.

Experimental Protocols

To generate the data above, the following self-validating protocols are recommended.

Protocol 1: Radioligand Competition Binding (Affinity)

Objective: Determine K_i values to assess occupancy.

- Membrane Prep: HEK293 cells stably expressing human 5-HT_{2C}, 2A, or 2B.
- Radioligands:
 - 5-HT_{2C}: [3H]-Mesulergine (Antagonist) or [3H]-5-HT (Agonist - preferred for high-affinity state).
 - 5-HT_{2A}: [3H]-Ketanserin.
 - 5-HT_{2B}: [3H]-LSD.
- Incubation: 60 mins at 37°C in assay buffer (50 mM Tris-HCl, 10 mM MgCl₂, 0.1% BSA).
- Separation: Rapid filtration via GF/B filters using a Tomtec harvester.
- Analysis: Non-linear regression (One-site competition) to derive IC₅₀ and convert to K_i using the Cheng-Prusoff equation.
 - Validation: Hill slope must be near -1.0.

Protocol 2: IP-One Functional Assay (Efficacy)

Objective: Determine Agonist vs. Antagonist activity (EC₅₀/E_{max}). Binding data alone is insufficient for safety profiling.

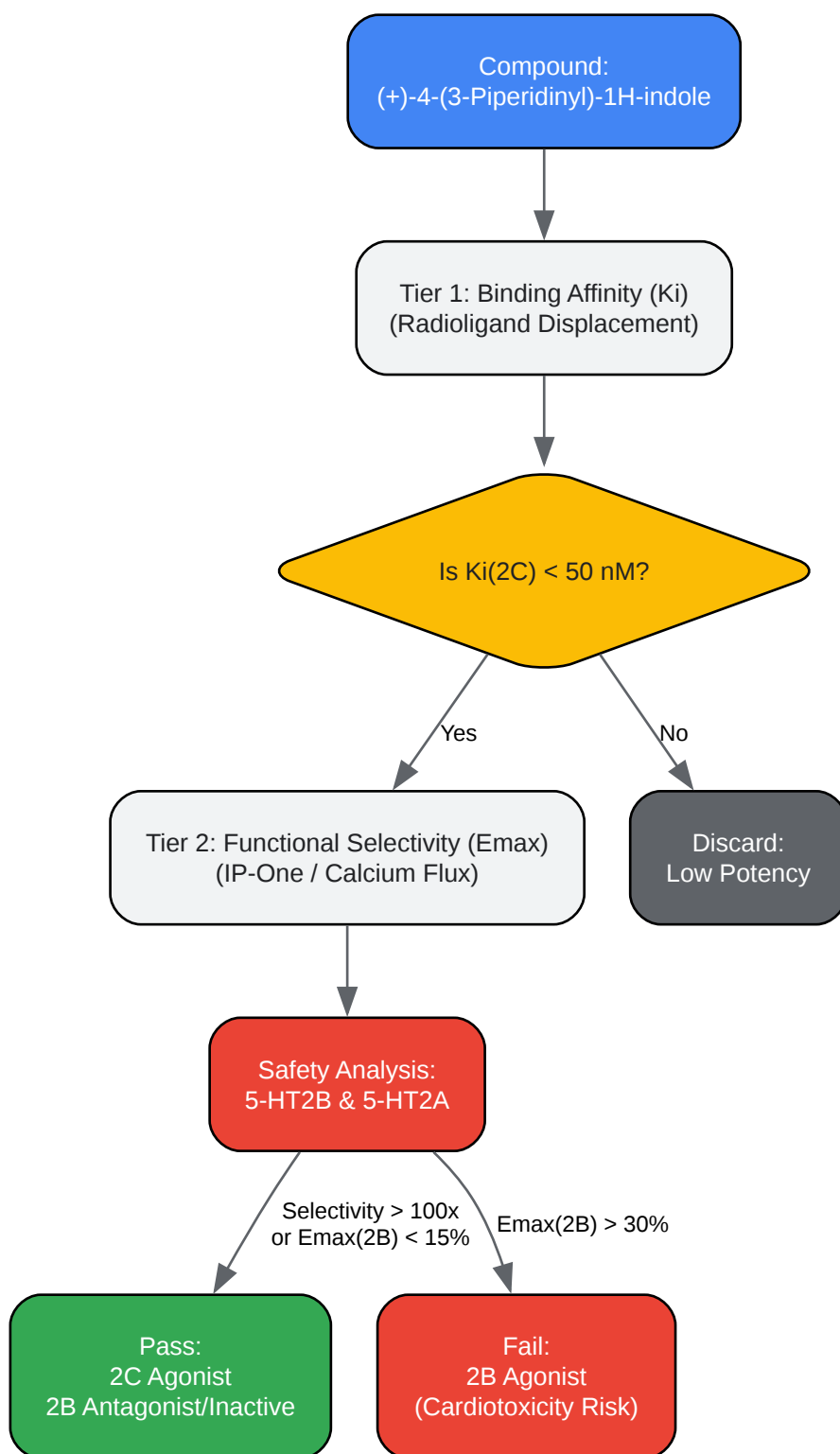
- System: HTRF (Homogeneous Time Resolved Fluorescence) IP-One kit (Cisbio).
- Cell Seeding: 20,000 cells/well (CHO-K1 expressing 5-HT₂ subtypes) in 384-well plates.
- Stimulation:
 - Agonist Mode: Add **(+)-4-(3-Piperidiny)-1H-indole** (10-point dose response). Incubate 1 hr at 37°C with LiCl (to block IP1 degradation).
 - Antagonist Mode: Add compound + EC₈₀ of 5-HT.
- Detection: Add IP1-d2 conjugate and Anti-IP1-Cryptate. Incubate 1 hr.
- Readout: Measure FRET ratio (665/620 nm).

- Calculation: Normalize to 5-HT (100% Emax).
 - Success Criterion: Z' factor > 0.5 for the plate.

Visualizations

Diagram 1: The Selectivity Profiling Workflow

This flowchart illustrates the logical progression from "Hit" to "Lead," filtering out dangerous cross-reactivity.

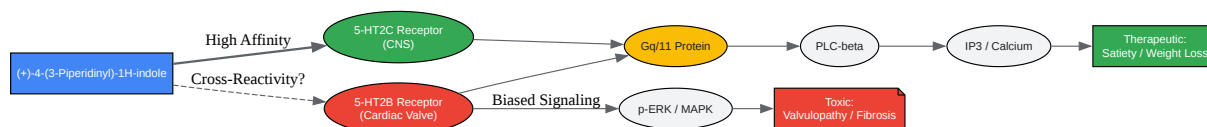


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Caption: Tiered profiling strategy distinguishing simple binding affinity from critical functional safety parameters.

Diagram 2: Divergent Signaling Pathways

Understanding why cross-reactivity matters: The mechanism of efficacy vs. toxicity.



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Caption: Mechanistic divergence where 5-HT2C activation leads to therapy, while 5-HT2B activation triggers mitogenic cardiac pathways.

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